

Erythrina sigmoidea: Phytochemical Profiling & Therapeutic Architectures

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Compound of Interest

Compound Name: *Sigmoidin A*

CAS No.: 87746-48-3

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A Technical Guide for Drug Discovery & Natural Product Research

Executive Summary

Erythrina sigmoidea (Fabaceae) represents a critical chemotaxonomic reservoir of prenylated flavonoids and erythrinan alkaloids. Unlike ubiquitous phytochemical sources, *E. sigmoidea* is characterized by a unique enzymatic machinery capable of high-degree prenylation on the flavonoid skeleton, yielding the Sigmoidin series (A–N). These compounds exhibit potent, non-specific cytotoxicity against multi-drug resistant (MDR) cancer lines and significant antimicrobial efficacy. This guide dissects the bioactive profile, isolation methodologies, and mechanistic pharmacology of *E. sigmoidea*, providing a roadmap for translating these secondary metabolites into lead candidates.

Comprehensive Bioactive Compound Profile

The bioactive architecture of *E. sigmoidea* is dominated by isoflavonoids (specifically prenylated isoflavanones) and pterocarpanes. The plant's metabolic signature is the "Sigmoidin" class—compounds structurally optimized for membrane permeability due to lipophilic prenyl side chains.

The Sigmoidin Series (Key Isoflavonoids)

The Sigmoidins are the primary chemotaxonomic markers. Their structural complexity arises from cyclization of prenyl groups with adjacent hydroxyls, forming pyrano- and furano-derivatives.

Compound Name	Chemical Class	Structural Characteristics	Key Bioactivity
Sigmoidin A	Prenylated Flavanone	5,7,4'-trihydroxy-3'-prenylflavanone derivative	Anti-inflammatory; Antibacterial
Sigmoidin B	Prenylated Flavanone	Contains a dimethylchromene ring	Anti-inflammatory; Cytotoxic
Sigmoidin I	Prenylated Isoflavanone	3'-prenyl substitution	High Cytotoxicity (Leukemia/Glioblastoma)
Sigmoidin L	Prenylated Flavanone	5,7,3',4'-tetrahydroxy-5'-(3"-methyl-4"-oxobut-1"-enyl)	Antibacterial (S. aureus, P. vulgaris)
Sigmoidin M	Prenylated Flavanone	5,7-dihydroxy-3'-O-prenyl-pyrano[5",6":4',5'] derivative	Antimicrobial
Sigmoidin N	Prenylated Flavanone	Furanoflavanone derivative	Antimicrobial

Secondary Metabolite Clusters

Beyond the Sigmoidins, the matrix contains alkaloids and pterocarpanes that act synergistically.

- Erythrinan Alkaloids: Erysotrine, Erythraline.[\[1\]](#)[\[2\]](#) (Neuromuscular blocking agents; "Curare-like" activity).[\[2\]](#)

- Pterocarpan: Erythrabyssin II, Phaseollin, 6-hydroxyphaseollidin. (Antifungal defense).[2][3]
- Other Flavonoids: Atalantoflavone, Neobavaisoflavone, Abyssinone IV.

Pharmacological Mechanisms & Therapeutic Potential[3][5][6][7][8]

Cytotoxicity & Oncology

The lipophilic nature of prenylated isoflavonoids allows them to penetrate the lipid bilayer of cancer cells, inducing apoptosis via mitochondrial disruption.

Quantitative Potency Data (IC₅₀ / MIC):

Target Cell Line / Pathogen	Compound	Activity Value	Mechanism
Leukemia (CCRF-CEM)	Sigmoidin I	IC ₅₀ : 18.50 µg/mL	Caspase activation; ROS induction
Glioblastoma (U87MG)	Sigmoidin I	IC ₅₀ : 45.00 µg/mL	Apoptosis induction
Colon Cancer (HCT116)	Sigmoidin I	IC ₅₀ : 19.63 µg/mL	p53-dependent pathway
Staphylococcus aureus	Sigmoidin L	MIC: 0.20 mg/disc	Membrane disruption
Escherichia coli	Neobavaisoflavone	MIC: 8 - 32 µg/mL	Efflux pump inhibition potential
Plasmodium falciparum	Stem Bark Extract	IC ₅₀ : 10 µg/mL	Heme detoxification inhibition

Antimicrobial Resistance (AMR)

E. sigmoidea compounds, particularly Atalantoflavone and Neobavaisoflavone, have shown efficacy against MDR strains. The mechanism often involves the inhibition of bacterial efflux pumps, restoring sensitivity to standard antibiotics.

Experimental Workflows: Isolation & Characterization

Extraction Protocol (Causality-Driven)

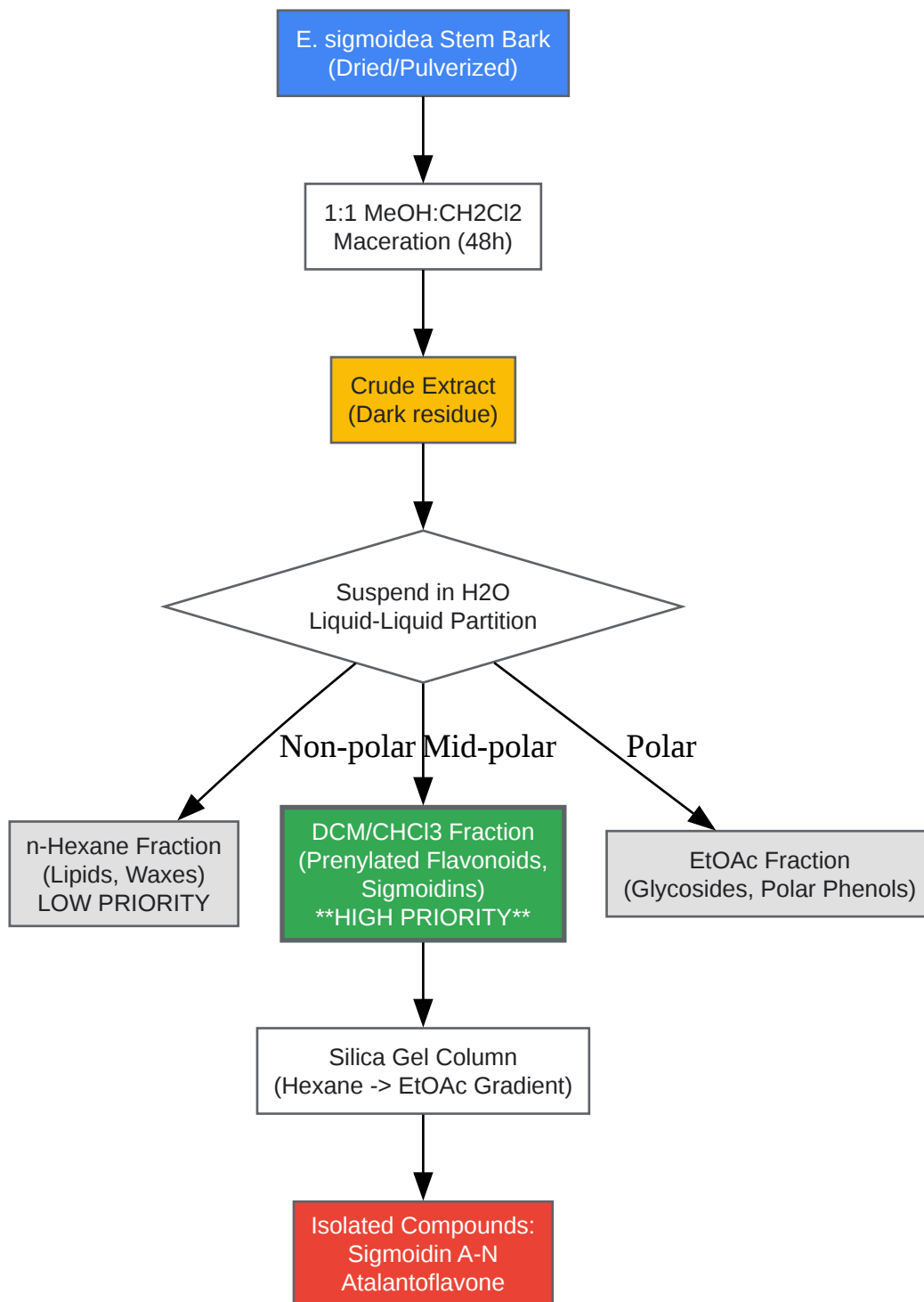
Rationale: A polarity-gradient extraction is strictly required. Direct methanolic extraction pulls too many sugars/tannins. A sequential partition concentrates the prenylated flavonoids in the non-polar/mid-polar fractions.

Step-by-Step Methodology:

- Maceration: Dry, pulverize stem bark (2 kg). Macerate in MeOH:CH₂Cl₂ (1:1) for 48h to disrupt cell walls and solubilize broad-spectrum metabolites.
- Concentration: Evaporate solvent under reduced pressure (Rotavap) at 40°C to yield Crude Extract.
- Liquid-Liquid Partitioning:
 - Suspend Crude Extract in H₂O.
 - Wash 1 (n-Hexane): Removes fats, waxes, and chlorophyll. Discard or save for lipid analysis.
 - Wash 2 (CH₂Cl₂ or CHCl₃): CRITICAL STEP. This fraction captures the Sigmoidins and Pterocarpanes.
 - Wash 3 (EtOAc): Captures more polar glycosides.
- Chromatography: Subject the CH₂Cl₂ fraction to Silica Gel 60 column chromatography. Elute with n-Hexane

EtOAc gradient.[\[4\]](#)

Visualization: Extraction Logic



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Figure 1: Polarity-driven fractionation workflow targeting the lipophilic Sigmoidin series.

Biosynthetic Context

Understanding the biosynthesis is crucial for metabolic engineering or synthetic biology applications. The Sigmoidin series arises from the Phenylpropanoid Pathway, diverging at the isoflavone synthase (IFS) step, followed by crucial prenyltransferase activity.

Pathway Logic

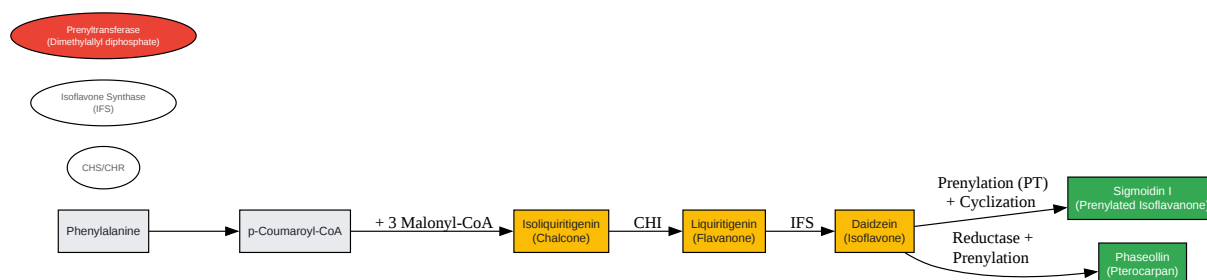
- Precursor: Phenylalanine

Cinnamic Acid

p-Coumaroyl-CoA.

- Scaffold Formation: Chalcone Synthase (CHS) forms the flavonoid backbone (Naringenin chalcone).
- Isoflavonoid Shift: Isoflavone Synthase (IFS) performs the 2,3-aryl migration.
- Decoration (The "Sigmoidin" Step): Prenyltransferases add dimethylallyl groups at C-6, C-8, or C-3', which subsequently cyclize to form the characteristic pyran/furan rings of Sigmoidins.

Visualization: Biosynthetic Pathway



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Figure 2: Biosynthetic divergence showing the prenylation step critical for Sigmoidin production.

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